

Technical Overview of 3-(2-Bromoethyl)pyridine: Physical Properties and Experimental Considerations

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine

Cat. No.: B050211

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Introduction: **3-(2-Bromoethyl)pyridine** is a key heterocyclic organic compound utilized as a versatile intermediate in the synthesis of a variety of more complex molecules, particularly in the development of novel pharmaceutical agents. Its structure, featuring a pyridine ring and a reactive bromoethyl group, allows for diverse chemical modifications. A thorough understanding of its physical properties, such as melting and boiling points, is fundamental for its appropriate handling, reaction setup, and purification. This guide provides a detailed summary of the known physical characteristics of **3-(2-Bromoethyl)pyridine** and its hydrobromide salt, alongside a standard experimental protocol for boiling point determination and a logical workflow for its synthesis.

Data Presentation: Physical Properties

The physical properties of **3-(2-Bromoethyl)pyridine** are often characterized in its more stable hydrobromide salt form, which is a solid at room temperature. The free base is less commonly documented but is understood to be a liquid. For a comprehensive understanding, the table below includes data for both the hydrobromide salt and the analogous isomer, 2-(2-Bromoethyl)pyridine, to provide a comparative context.

Table 1: Comparative Physical Properties

Compound	Form	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Physical State	Melting Point (°C)	Boiling Point (°C)
3-(2-Bromoethyl)pyridine	Hydrobromide Salt	41039-91-2	C ₇ H ₉ Br ₂ N	266.96	Solid	212-214[1]	Not Applicable
2-(2-Bromoethyl)pyridine	Free Base (Isomer)	39232-04-7	C ₇ H ₈ BrN	186.05	Light yellow oily liquid	Not Applicable	213.852 (at 760 mmHg) [2]
2-(2-Bromoethyl)pyridine	Hydrobromide Salt (Isomer)	72996-65-7	C ₇ H ₉ Br ₂ N	266.96	Yellow powder	148 - 152[3]	258.6 (at 760 mmHg) [2]

Experimental Protocols

Protocol for Boiling Point Determination (Microscale)

The determination of a liquid's boiling point is a standard procedure for its identification and purity assessment. The Thiele tube method is a common and resource-efficient technique for this purpose, requiring only a small sample volume.[4][5]

Materials and Apparatus:

- Thiele tube
- High-temperature mineral or silicone oil
- Thermometer (calibrated)
- Small-diameter test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)

- Sample of the liquid organic compound
- Heating source (e.g., Bunsen burner)
- Clamps and stand

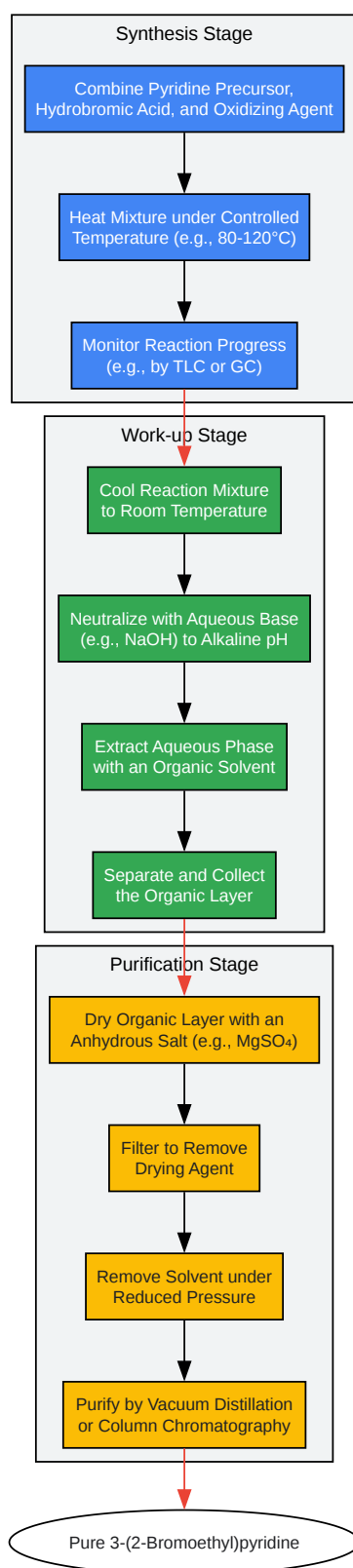
Procedure:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the liquid is placed into the small test tube.
- **Assembly:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Mounting:** The test tube is securely attached to the thermometer, ensuring the sample is aligned with the thermometer's bulb.
- **Heating:** The entire assembly is immersed in the Thiele tube's oil bath. The side arm of the Thiele tube is then gently and uniformly heated.
- **Observation of Boiling:** As the temperature approaches the boiling point, a steady stream of bubbles will be observed escaping from the tip of the inverted capillary tube.
- **Boiling Point Measurement:** The heat source is removed, and the apparatus is allowed to cool. The exact temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^{[4][5]}
- **Pressure Correction:** The ambient atmospheric pressure should be recorded, as the boiling point is dependent on pressure.

Mandatory Visualization

Logical Workflow for Synthesis and Purification

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification of a brominated pyridine derivative, based on common organic chemistry principles.



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Caption: A logical workflow for the synthesis and purification of a brominated pyridine.

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